

CAS number and molecular weight of 1,4-Thiazepan-5-one

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Compound of Interest

Compound Name: **1,4-Thiazepan-5-one**

Cat. No.: **B1267140**

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An In-depth Technical Guide to 1,4-Thiazepan-5-one

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,4-Thiazepan-5-one is a heterocyclic organic compound containing a seven-membered ring with nitrogen and sulfur atoms. This guide provides a summary of its fundamental chemical properties. Despite a comprehensive search of scientific literature and chemical databases, detailed experimental protocols for its synthesis, specific biological activities, and associated signaling pathways are not extensively documented in publicly available resources. The information presented herein is based on available database entries.

Chemical Properties

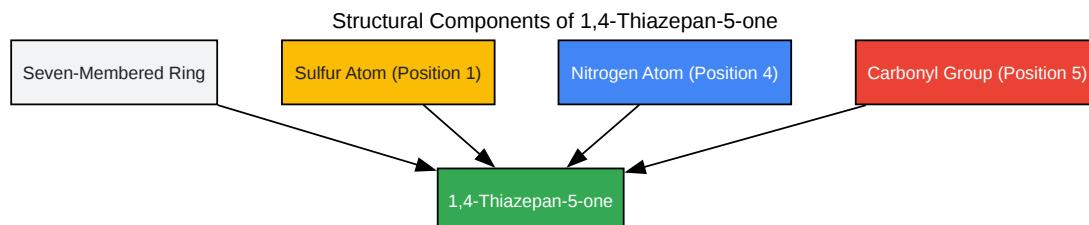
The fundamental chemical and physical properties of **1,4-Thiazepan-5-one** are summarized below. This data is essential for its identification, handling, and use in a research setting.

| Property | Value | Source |
|-------------------|-----------------------------------|---------|
| CAS Number | 2896-98-2 | PubChem |
| Molecular Formula | C ₅ H ₉ NOS | PubChem |
| Molecular Weight | 131.20 g/mol | PubChem |

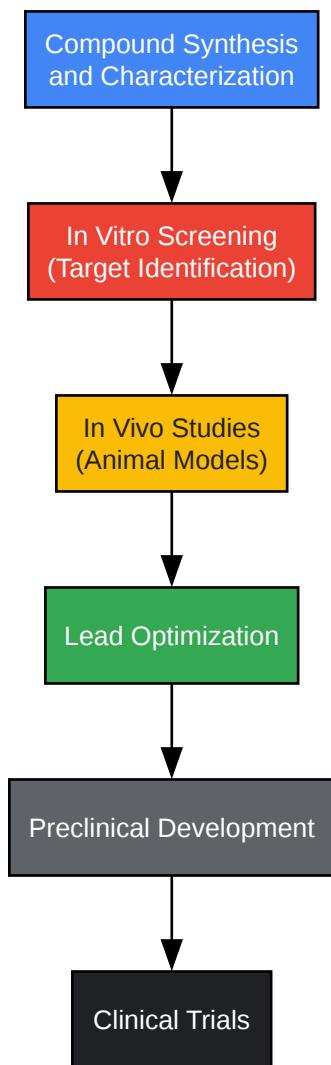
Structural Information

The structure of **1,4-Thiazepan-5-one** is characterized by a seven-membered ring containing a sulfur atom at position 1, a nitrogen atom at position 4, and a carbonyl group at position 5.

Logical Relationship of Structural Components



Typical Drug Discovery and Development Workflow

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